

Mps1-IN-6 solubility and stock solution preparation

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Compound of Interest

Compound Name: Mps1-IN-6

Cat. No.: B15606776

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Application Notes and Protocols for Mps1-IN-6 For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, solubilization, and storage of **Mps1-IN-6**, a potent inhibitor of the Monopolar Spindle 1 (Mps1) kinase. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

Mps1-IN-6 is a small molecule inhibitor of Mps1 kinase, a key regulator of the spindle assembly checkpoint (SAC). The SAC is a crucial cellular mechanism that ensures the fidelity of chromosome segregation during mitosis. Dysregulation of Mps1 has been implicated in various cancers, making it an attractive target for therapeutic intervention. **Mps1-IN-6** has demonstrated antiproliferative and anti-tumor activity in cancer cell lines, highlighting its potential as a valuable research tool and a starting point for drug development.

Physicochemical Properties and Solubility

Proper solubilization is critical for the effective use of **Mps1-IN-6** in in vitro and in vivo studies. The following table summarizes the key physicochemical and solubility properties of **Mps1-IN-6**.

Property	Value
Molecular Weight	445.52 g/mol
Solubility in DMSO	Up to 30 mg/mL (67.33 mM)[1]
Solubility in Water	Insoluble[1]
Solubility in Ethanol	Insoluble[1]
Appearance	Solid powder
Storage (Powder)	3 years at -20°C[1]
Storage (in Solvent)	1 year at -80°C; 1 month at -20°C[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Mps1-IN-6 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Mps1-IN-6** in dimethyl sulfoxide (DMSO). This concentrated stock can be used for subsequent dilutions to desired working concentrations for various assays.

Materials:

- **Mps1-IN-6** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- **Safety Precautions:** Before starting, consult the Safety Data Sheet (SDS) for **Mps1-IN-6** and DMSO. Handle the compounds in a well-ventilated area or a chemical fume hood. Wear appropriate PPE.
- **Calculation of Mass:** To prepare a 10 mM stock solution, calculate the required mass of **Mps1-IN-6** using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L) of a 10 mM (0.01 M) stock solution: $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 445.52 \text{ g/mol} \times 1000 \text{ mg/g} = 4.4552 \text{ mg}$
- **Weighing:** Accurately weigh out approximately 4.46 mg of **Mps1-IN-6** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube. Record the exact weight.
- **Solubilization:**
 - Based on the actual weight, calculate the precise volume of DMSO needed. For example, if you weighed out 4.50 mg: $\text{Volume (}\mu\text{L)} = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) / \text{Desired Concentration (mM)} \times 1,000,000 \text{ (}\mu\text{L/L)}$ $\text{Volume (}\mu\text{L)} = (4.50 \text{ mg} / 445.52 \text{ g/mol}) / 10 \text{ mM} \times 1,000,000 \text{ }\mu\text{L/L} \approx 1010 \text{ }\mu\text{L}$
 - Add the calculated volume of anhydrous DMSO to the tube containing the **Mps1-IN-6** powder.
- **Dissolution:** Tightly cap the tube and vortex the solution for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. Gentle warming (to 37°C) and brief sonication can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, clearly labeled cryogenic vials. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

- 10 mM **Mps1-IN-6** stock solution in DMSO
- Pre-warmed sterile cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Calibrated micropipettes and sterile tips

Procedure:

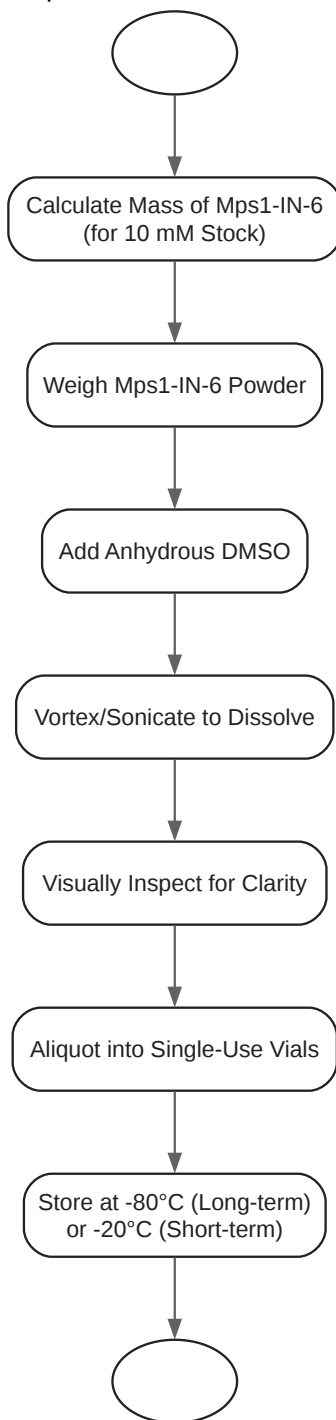
- **Determine Final Concentration:** Decide on the final concentrations of **Mps1-IN-6** to be used in your experiment.
- **Serial Dilution (Recommended):** It is best practice to perform serial dilutions of the DMSO stock in DMSO first before diluting into the aqueous culture medium to prevent precipitation. However, for direct dilution, ensure rapid and thorough mixing.
- **Dilution into Culture Medium:**
 - For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock solution (a 1:1000 dilution):
 - Add 1 μ L of the 10 mM **Mps1-IN-6** stock solution to 999 μ L of pre-warmed cell culture medium.
 - Mix immediately and thoroughly by gentle pipetting or inversion. Do not vortex medium containing serum.
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO to an equivalent volume of cell culture medium (e.g., 1 μ L of DMSO in 999 μ L of medium). This is

essential to distinguish the effects of the inhibitor from those of the solvent. The final DMSO concentration should typically be kept below 0.5% to avoid cellular toxicity.

- Treatment: Add the prepared working solutions and the vehicle control to your cell cultures and incubate for the desired duration.

Visualizations

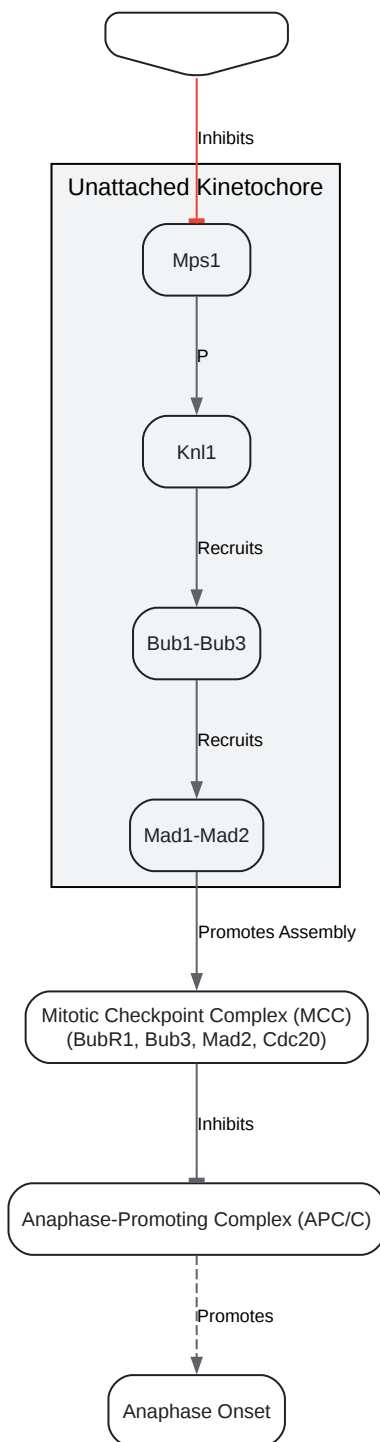
Workflow for Mps1-IN-6 Stock Solution Preparation



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Caption: Workflow for preparing an **Mps1-IN-6** stock solution.

Simplified Mps1 Signaling Pathway in Spindle Assembly Checkpoint

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Caption: Role of Mps1 in the spindle assembly checkpoint and its inhibition by **Mps1-IN-6**.

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References

- 1. selleckchem.com [selleckchem.com]
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